

Aherquamide E: A Technical Guide to its Natural Source and Isolation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Aherquamide E is a complex indole alkaloid belonging to the paraherquamide class of natural products. These compounds have garnered significant interest within the scientific community due to their potent and broad-spectrum antiparasitic activities. This technical guide provides an in-depth overview of the natural source of aherquamide E and the detailed methodologies for its isolation and characterization, based on seminal studies in the field. The information presented herein is intended to serve as a comprehensive resource for researchers engaged in natural product chemistry, drug discovery, and parasitology.

Natural Source

Aherquamide E, along with a series of related analogues, is a secondary metabolite produced by the filamentous fungus Penicillium charlesii (ATCC 20841).[1][2] This fungus serves as the primary natural source for the production and subsequent isolation of these complex bioactive molecules.

Fermentation and Production

The production of aherquamide E is achieved through the submerged fermentation of Penicillium charlesii. The following table summarizes the key parameters and components of the fermentation process.



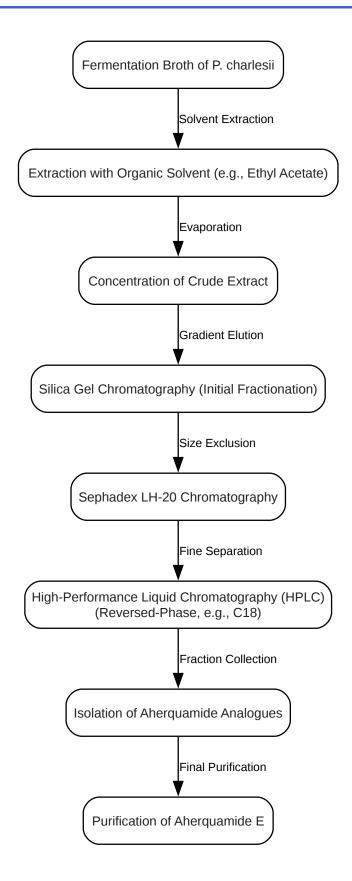
Parameter	Description
Organism	Penicillium charlesii (ATCC 20841)
Seed Medium	Corn steep liquor, tomato paste, oat flour, dextrose, and trace elements (FeSO4·7H2O, MnSO4·H2O, CuCl2·2H2O, CaCl2, H3BO3, (NH4)6Mo7O24·4H2O, ZnSO4·7H2O)
Production Medium	Similar to seed medium, with adjusted concentrations for optimal secondary metabolite production.
Fermentation Type	Submerged fermentation in shake flasks or larger fermenters.
Incubation Time	Typically several days, optimized for maximum yield of aherquamides.
Temperature	Controlled temperature suitable for Penicillium growth and secondary metabolism.
Agitation	Continuous agitation to ensure proper aeration and nutrient distribution.

Isolation Protocol

The isolation of aherquamide E from the fermentation broth of Penicillium charlesii is a multistep process involving extraction and a series of chromatographic separations. The general workflow is outlined below, followed by a detailed description of each step.

Experimental Workflow Diagram





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References

- 1. Novel antinematodal and antiparasitic agents from Penicillium charlesii. II. Structure determination of paraherquamides B, C, D, E, F, and G - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Novel antinematodal and antiparasitic agents from Penicillium charlesii. I. Fermentation, isolation and biological activity PubMed [pubmed.ncbi.nlm.nih.gov]
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